

# A Technical Guide to the Physical Characteristics of Sodium Chromate Decahydrate Crystals

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## Compound of Interest

Compound Name: *Chromic acid, disodium salt, decahydrate*

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This technical guide provides a comprehensive overview of the core physical characteristics of sodium chromate decahydrate ( $\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$ ) crystals. The information herein is intended to support research, development, and quality control activities where this compound is utilized. This document details the crystallographic structure, thermal properties, and hygroscopic nature of sodium chromate decahydrate, presenting quantitative data in structured tables and outlining the experimental protocols for their determination.

## General Physical Properties

Sodium chromate decahydrate presents as yellow, translucent, efflorescent crystals.<sup>[1]</sup> It is an odorless solid that is highly soluble in water. The decahydrate form is stable at temperatures below 20 °C.<sup>[2]</sup>

Property	Value	Reference
Molecular Formula	$\text{Na}_2\text{CrO}_4 \cdot 10\text{H}_2\text{O}$	[3]
Molar Mass	342.13 g/mol	[3]
Appearance	Yellow monoclinic crystals	[3]
Melting Point	19.9 °C	[3]
Density	1.483 g/cm <sup>3</sup>	[1]

## Crystallographic Data

The crystalline structure of sodium chromate decahydrate has been elucidated by single-crystal X-ray diffraction. It crystallizes in the monoclinic system, which is characterized by three unequal axes with one oblique angle.

## Crystal Structure Parameters

The following table summarizes the key crystallographic data for sodium chromate decahydrate, determined at -100 °C.

Parameter	Value	Reference
Crystal System	Monoclinic	[4]
Space Group	P2(1)/c	[4]
Unit Cell Dimensions	a = 11.5356(12) Å	[4]
b = 10.4989(9) Å	[4]	
c = 12.9454(13) Å	[4]	
β = 107.489(8)°	[4]	
Volume	1495.4(2) Å <sup>3</sup>	[4]
Z	4	[4]

## Experimental Protocol: Single-Crystal X-ray Diffraction

The determination of the crystal structure of sodium chromate decahydrate involves the following steps:

- **Crystal Growth:** Single crystals are grown from an aqueous solution of sodium chromate by isothermal evaporation of the solvent.
- **Crystal Mounting:** A suitable single crystal is selected and mounted on a goniometer head.
- **Data Collection:** The crystal is cooled to a low temperature (e.g., -100 °C) to minimize thermal vibrations. X-ray diffraction data are collected using a diffractometer equipped with a suitable X-ray source (e.g., Mo K $\alpha$  radiation). A series of diffraction images are recorded as the crystal is rotated.
- **Data Processing:** The collected diffraction data are processed to determine the unit cell parameters and the intensities of the diffraction spots.
- **Structure Solution and Refinement:** The crystal structure is solved using direct methods or Patterson methods and then refined to obtain the final atomic coordinates and displacement parameters.

## Thermal Analysis

Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are employed to study the thermal behavior of sodium chromate decahydrate, particularly its dehydration process.

## Thermal Decomposition

Upon heating, sodium chromate decahydrate undergoes stepwise dehydration, losing its ten water molecules to form the anhydrous salt. The decahydrate is known to lose some of its water of hydration if not stored in a moisture-tight container.

## Experimental Protocol: Thermogravimetric Analysis (TGA)

The following protocol outlines the general procedure for analyzing the thermal decomposition of a hydrated salt like sodium chromate decahydrate:

- **Instrument Setup:** A thermogravimetric analyzer is used. The instrument is calibrated for temperature and mass.
- **Sample Preparation:** A small, accurately weighed sample of the crystals (typically 5-10 mg) is placed in an appropriate sample pan (e.g., alumina or platinum).
- **Experimental Conditions:** The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., flowing nitrogen at 20-50 mL/min) to prevent oxidative reactions.
- **Data Acquisition:** The mass of the sample is continuously monitored as a function of temperature.
- **Data Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to determine the temperatures at which mass loss occurs and the percentage of mass lost at each step, which corresponds to the loss of water molecules.

## Hygroscopicity

Sodium chromate decahydrate is a hygroscopic solid, meaning it can absorb moisture from the atmosphere.<sup>[1][2][3]</sup> Its tendency to effloresce, or lose water of hydration, suggests a dynamic relationship with ambient humidity.

## Moisture Sorption Behavior

The hygroscopicity of a crystalline solid can be quantitatively characterized by its moisture sorption isotherm. This isotherm plots the equilibrium moisture content of the material as a function of the relative humidity (RH) at a constant temperature.

## Experimental Protocol: Gravimetric Sorption Analysis

The moisture sorption isotherm of a crystalline solid can be determined using the following protocol:

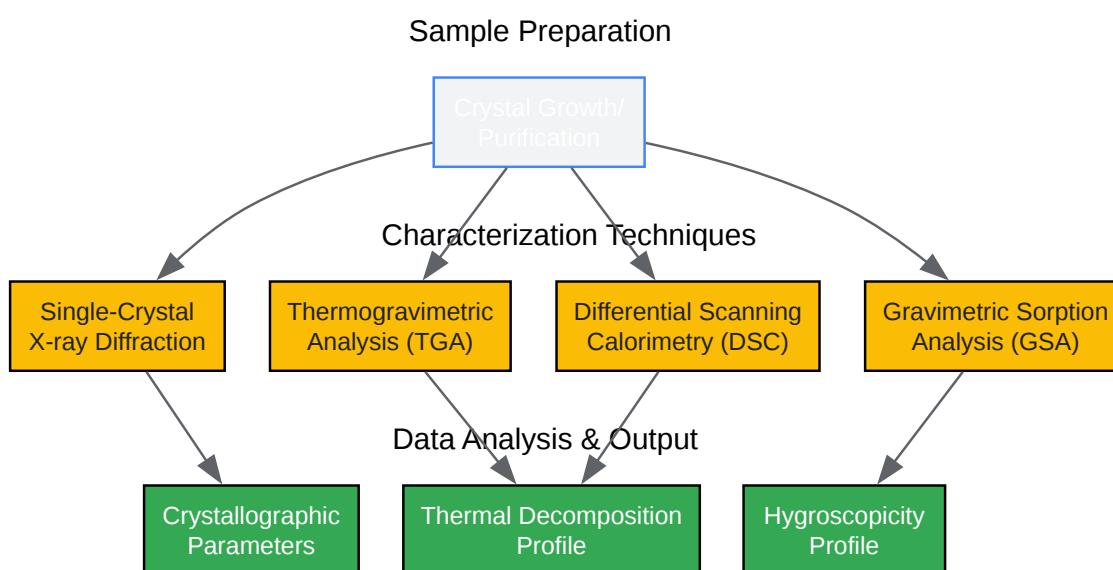
- **Instrument Setup:** A gravimetric sorption analyzer, which consists of a microbalance in a temperature and humidity-controlled chamber, is used.

- **Sample Preparation:** A small, accurately weighed sample is placed in the sample pan. The sample may be pre-dried under a stream of dry gas to establish a baseline.
- **Experimental Conditions:** The sample is exposed to a series of increasing (for sorption) and then decreasing (for desorption) relative humidity levels at a constant temperature (e.g., 25 °C).
- **Data Acquisition:** The mass of the sample is continuously monitored until it reaches equilibrium at each RH step.
- **Data Analysis:** The equilibrium mass at each RH is used to calculate the moisture content. The moisture sorption isotherm is then generated by plotting the equilibrium moisture content against the relative humidity.

## Visualizations

### Experimental Workflow for Physical Characterization

The following diagram illustrates a typical workflow for the comprehensive physical characterization of a hydrated crystalline solid like sodium chromate decahydrate.



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Caption: Workflow for the physical characterization of hydrated crystals.

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